

A Comparative Guide to A-74273 and Other Nonpeptide Renin Inhibitors

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Compound of Interest

Compound Name: A-74273

Cat. No.: B1664246

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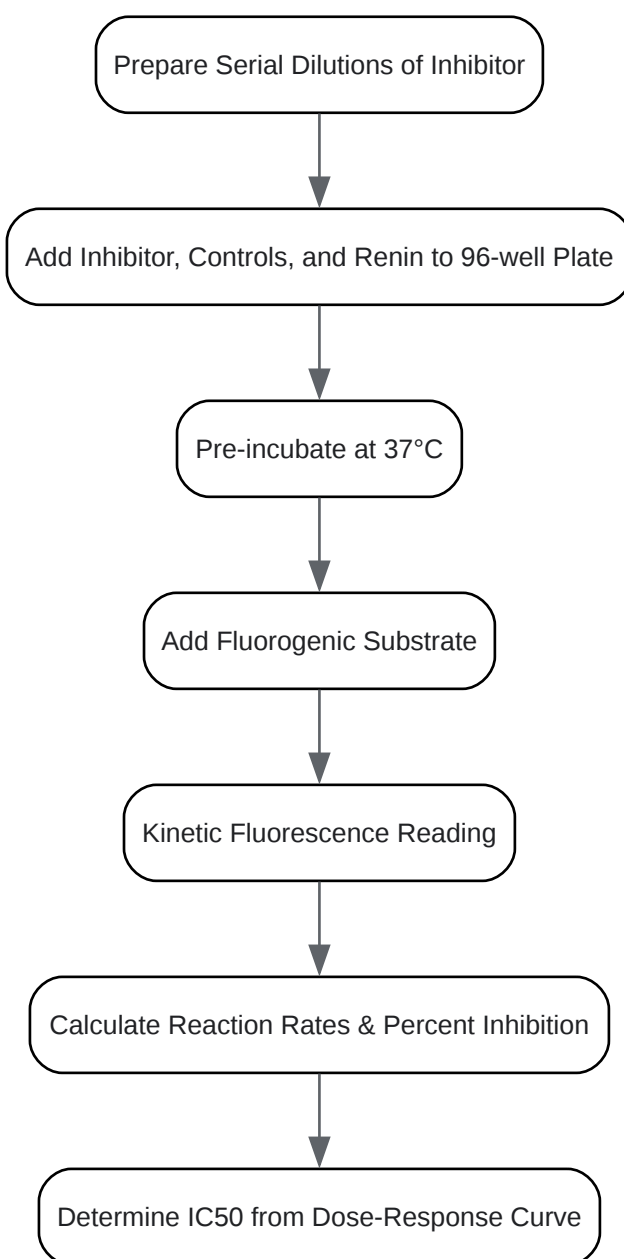
For Researchers, Scientists, and Drug Development Professionals

The renin-angiotensin system (RAS) is a critical regulator of blood pressure and cardiovascular homeostasis. Direct inhibition of renin, the rate-limiting enzyme of the RAS, has been a long-sought-after therapeutic strategy for hypertension. This guide provides a detailed comparison of **A-74273**, a potent nonpeptide renin inhibitor developed by Abbott Laboratories, with other notable nonpeptide renin inhibitors, including the clinically approved Aliskiren, as well as Remikiren and Zankiren.

Mechanism of Action: Targeting the Rate-Limiting Step of the RAS

Nonpeptide renin inhibitors, including **A-74273**, act by directly binding to the active site of the renin enzyme. This competitive inhibition prevents the conversion of angiotensinogen to angiotensin I, the initial and rate-limiting step in the RAS cascade.^[1] By blocking the pathway at its origin, these inhibitors effectively reduce the downstream production of angiotensin II, a potent vasoconstrictor, thereby leading to a decrease in blood pressure.

Below is a diagram illustrating the renin-angiotensin system and the point of intervention for renin inhibitors.



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References

- 1. A-74273 - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
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